

Tyrosinase-IN-7: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: Tyrosinase-IN-7

Cat. No.: B12400333

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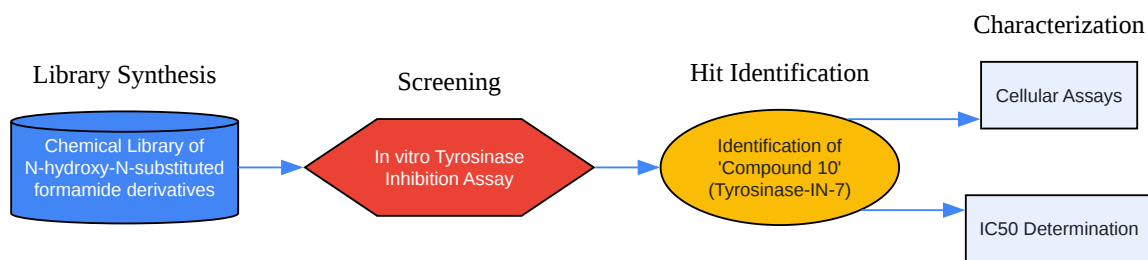
Abstract

Tyrosinase-IN-7 has emerged as a potent inhibitor of tyrosinase, the key enzyme in melanin biosynthesis. This technical guide provides an in-depth overview of the discovery, synthesis, and biological evaluation of **Tyrosinase-IN-7**. Detailed experimental protocols for its synthesis and key biological assays are presented, alongside a comprehensive summary of its quantitative inhibitory data. Signaling pathways and experimental workflows are illustrated through diagrams to facilitate a deeper understanding of its mechanism of action and the methodologies employed in its characterization.

Discovery of Tyrosinase-IN-7

Tyrosinase-IN-7 was identified through a focused screening of a chemical library for inhibitors of mushroom tyrosinase. It is highly probable that **Tyrosinase-IN-7** corresponds to compound 10, as described in a study focused on the development of potent tyrosinase inhibitors. This compound exhibited significant inhibitory activity against mushroom tyrosinase with an IC₅₀ value of 1.60 μ M. Commercial suppliers of **Tyrosinase-IN-7** (CAS: 2873418-52-9) report a similar IC₅₀ value of 1.57 μ M, reinforcing this identification.^[1] The discovery pipeline involved the synthesis of a series of N-hydroxy-N-substituted formamide derivatives and their subsequent evaluation for tyrosinase inhibitory potency.

Logical Flow of Discovery:



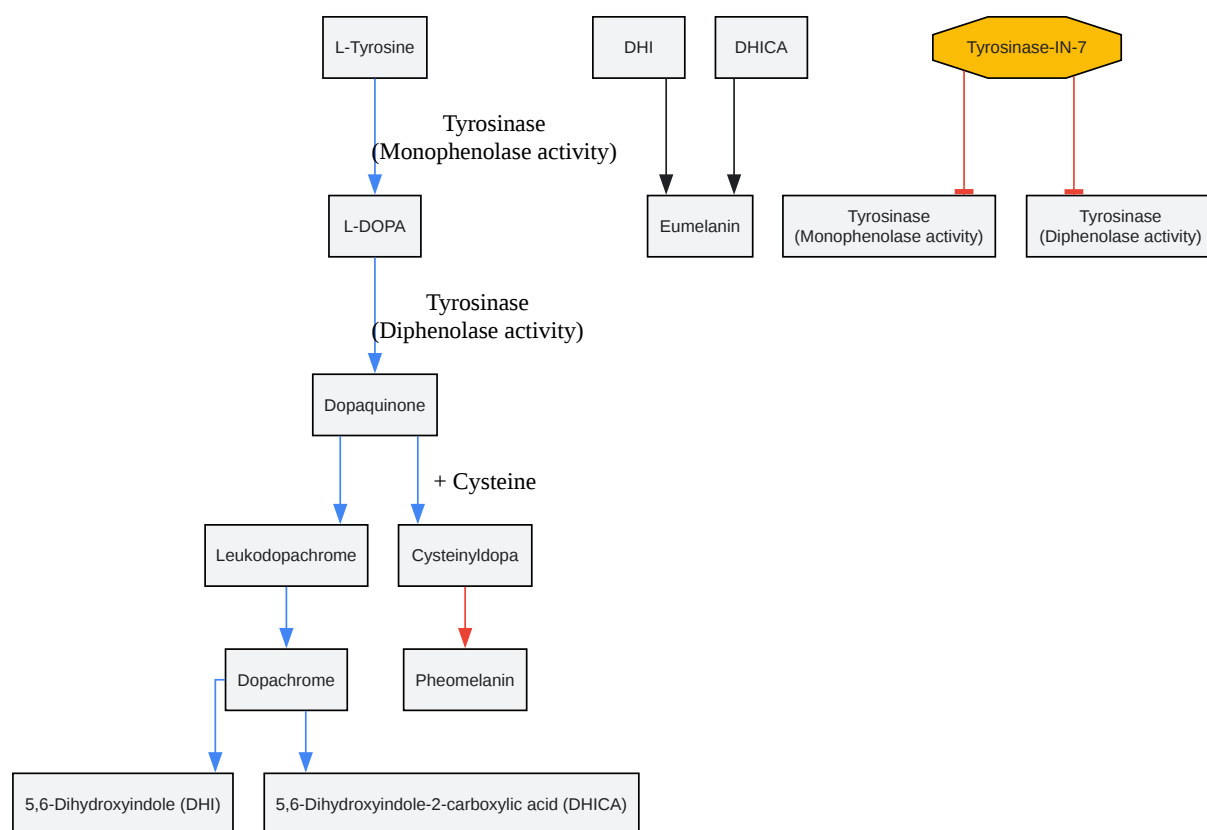
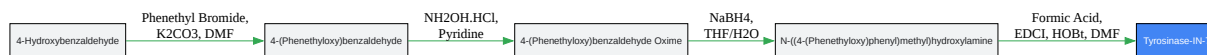
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Caption: Discovery workflow of **Tyrosinase-IN-7**.

Synthesis Pathway

The synthesis of **Tyrosinase-IN-7**, with the chemical name N-hydroxy-N-((4-(phenethyloxy)phenyl)methyl)formamide, is a multi-step process. The following is a representative synthetic route based on the synthesis of analogous compounds.

Synthetic Scheme:



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References

- 1. medchemexpress.com [medchemexpress.com]
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